

# An In-depth Technical Guide to Versetamide: Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Versetamide

Cat. No.: B162505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Versetamide** is a complex organic molecule primarily recognized for its role as a chelating agent. Its most notable application is as the ligand in the gadolinium-based MRI contrast agent, Gadofosveset trisodium. This guide provides a comprehensive overview of the chemical structure and known properties of **Versetamide**, intended to support research and development activities in medicinal chemistry, diagnostic imaging, and related fields.

## Chemical Structure and Identification

**Versetamide** is a polyaminocarboxylic acid derivative with a linear backbone containing multiple nitrogen and oxygen atoms that act as Lewis bases, making it an effective chelator for metal ions.

IUPAC Name: 2-[bis[2-[carboxymethyl-[2-(2-methoxyethylamino)-2-oxoethyl]amino]ethyl]amino]acetic acid[1]

Chemical Formula: C<sub>20</sub>H<sub>37</sub>N<sub>5</sub>O<sub>10</sub>[1]

CAS Number: 129009-83-2[1]

Canonical SMILES:

COCCNC(=O)CN(CCN(CCN(CC(=O)NCCOC)CC(=O)O)CC(=O)O)CC(=O)O[1]

InChI: InChI=1S/C20H37N5O10/c1-34-9-3-21-16(26)11-24(14-19(30)31)7-5-23(13-18(28)29)6-8-25(15-20(32)33)12-17(27)22-4-10-35-2/h3-15H2,1-2H3,(H,21,26)(H,22,27)(H,28,29)(H,30,31)(H,32,33)[1]

InChIKey: AXFGWXLWCNPHP-UHFFFAOYSA-N[1]

## Physicochemical Properties

The physicochemical properties of **Versetamide** are crucial for its function as a chelating agent and for the pharmacokinetic profile of its metal complexes. The available data, largely from computational models, are summarized below.

Property	Value	Source
Molecular Weight	507.5 g/mol	[1]
XLogP3	-9.3	[1]
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	22	PubChem
Exact Mass	507.25404239 g/mol	[1]
Monoisotopic Mass	507.25404239 g/mol	[1]
Topological Polar Surface Area	198 Å <sup>2</sup>	[1]

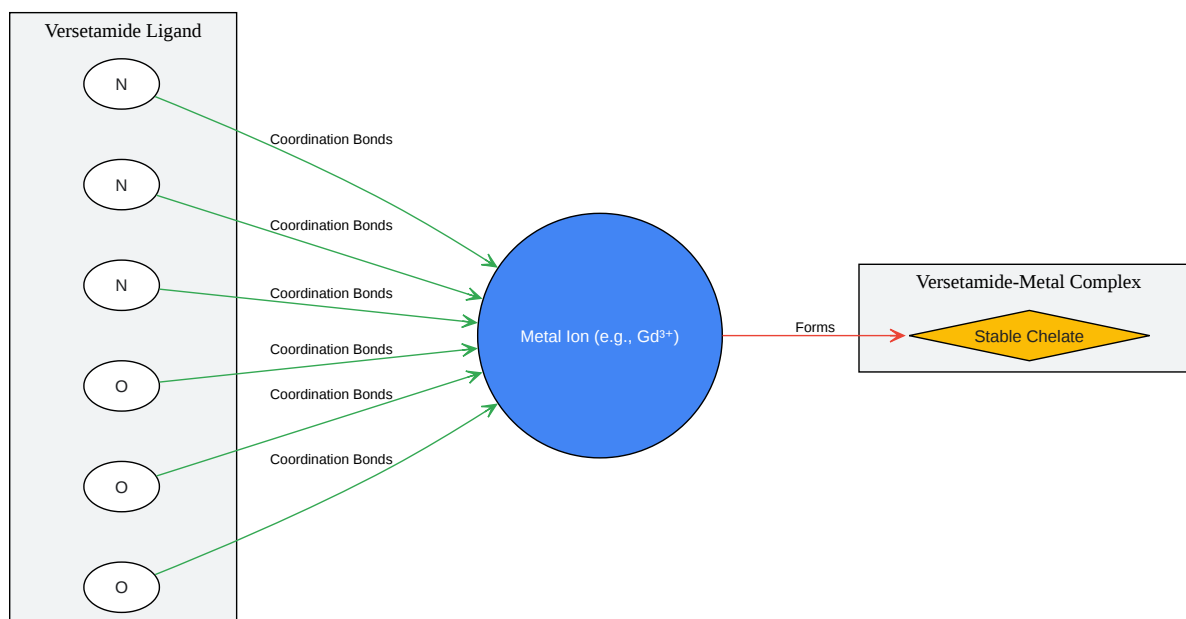
Note: Most of the available data on the physicochemical properties of **Versetamide** are computed and may not reflect experimentally determined values.

## Mechanism of Action and Biological Activity

The primary function of **Versetamide** is to act as a multidentate ligand that can form stable complexes with metal ions. Its biological activity is therefore intrinsically linked to the properties of the resulting metallo-complex.

## Chelation of Metal Ions

**Versetamide**'s structure, with its multiple carboxylate and amine groups, allows it to wrap around a central metal ion, forming a stable chelate. This sequestration of the metal ion can prevent its undesired interactions with biological systems.

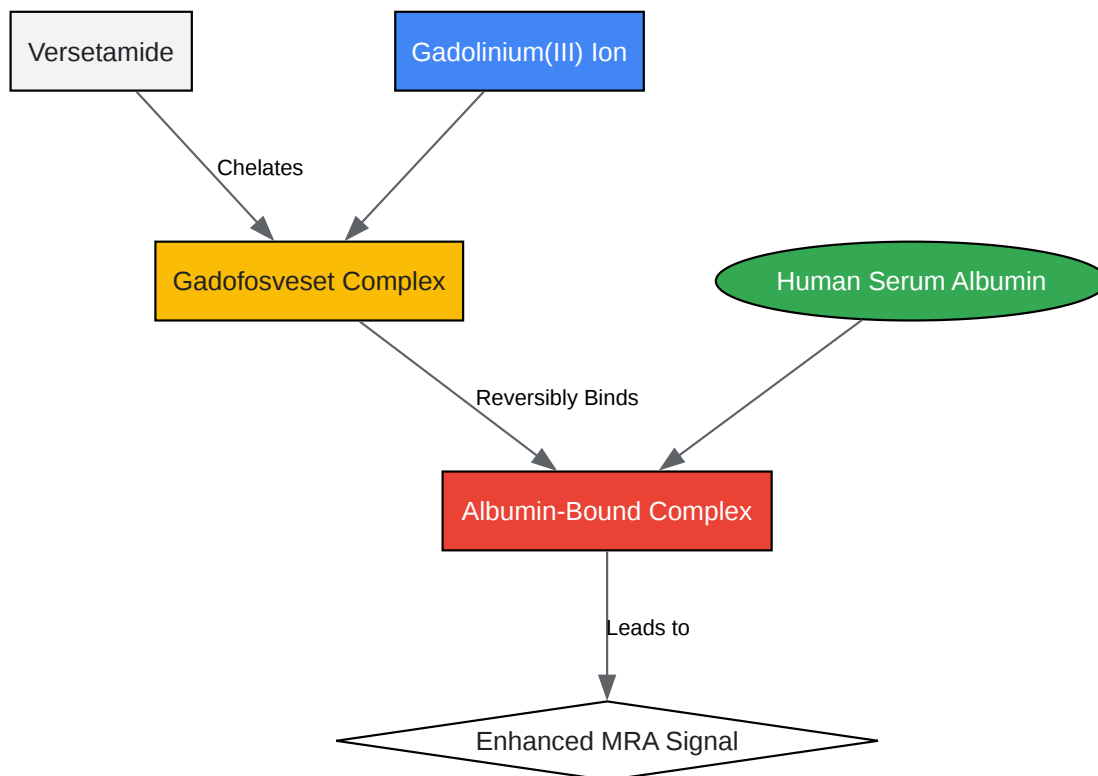


[Click to download full resolution via product page](#)

**Versetamide** chelating a central metal ion.

## Role in Gadofosveset Trisodium

In the context of the MRI contrast agent Gadofosveset trisodium, **Versetamide** chelates the paramagnetic gadolinium(III) ion. The resulting complex has a high affinity for human serum albumin. This reversible binding to albumin increases the rotational correlation time of the gadolinium complex, which in turn enhances its T1 relaxivity, leading to a stronger signal in magnetic resonance angiography. This interaction also prolongs the vascular residence time of the contrast agent.



[Click to download full resolution via product page](#)

Mechanism of action of Gadofosveset trisodium.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Versetamide** are not readily available in the public domain. The following sections provide generalized methodologies based on standard organic chemistry techniques and procedures for similar chelating agents.

## Synthesis of Versetamide (Hypothetical)

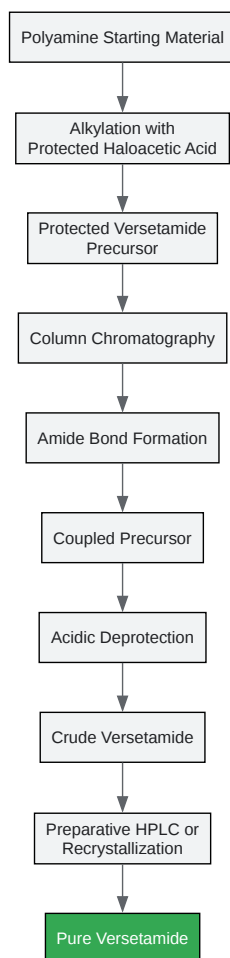
The synthesis of a polyaminocarboxylic acid like **Versetamide** would likely involve a multi-step process. A plausible synthetic route could involve the sequential alkylation of a polyamine backbone with protected haloacetic acid derivatives, followed by deprotection.

Materials:

- A suitable polyamine starting material (e.g., diethylenetriamine)
- A protected haloacetic acid (e.g., tert-butyl bromoacetate)
- A non-nucleophilic base (e.g., diisopropylethylamine)
- Anhydrous aprotic solvent (e.g., acetonitrile or DMF)
- Acid for deprotection (e.g., trifluoroacetic acid)
- Reagents for amide bond formation (e.g., a coupling agent like HATU and 2-methoxyethylamine)

#### Procedure:

- **Alkylation:** The starting polyamine is reacted with a molar excess of the protected haloacetic acid in the presence of a non-nucleophilic base in an anhydrous aprotic solvent. The reaction is typically stirred at room temperature or slightly elevated temperatures until completion, monitored by techniques like TLC or LC-MS.
- **Purification of Intermediate:** The protected **Versetamide** precursor is purified from the reaction mixture using column chromatography.
- **Amide Coupling:** A portion of the ester groups on the protected intermediate would be hydrolyzed and then coupled with 2-methoxyethylamine using a standard peptide coupling reagent.
- **Deprotection:** The protecting groups (e.g., tert-butyl) are removed by treatment with a strong acid like trifluoroacetic acid in a suitable solvent such as dichloromethane.
- **Final Purification:** The final **Versetamide** product is purified by recrystallization or preparative HPLC.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. radiopaedia.org [radiopaedia.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to Versetamide: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162505#versetamide-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)